

Technical Guide: Solubility Profiling of 7-Chloroindolizine-2-Carboxylic Acid

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Compound of Interest

Compound Name: 7-chloroindolizine-2-carboxylic acid

CAS No.: 1206974-14-2

Cat. No.: B6231402

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Executive Summary

7-Chloroindolizine-2-carboxylic acid is a critical heterocyclic building block, primarily utilized in the synthesis of antiviral agents (e.g., HBV capsid assembly modulators) and non-steroidal anti-inflammatory drug (NSAID) analogs.^[1] Its solubility profile is governed by the interplay between the lipophilic chloro-substituted indolizine core and the ionizable carboxylic acid moiety.

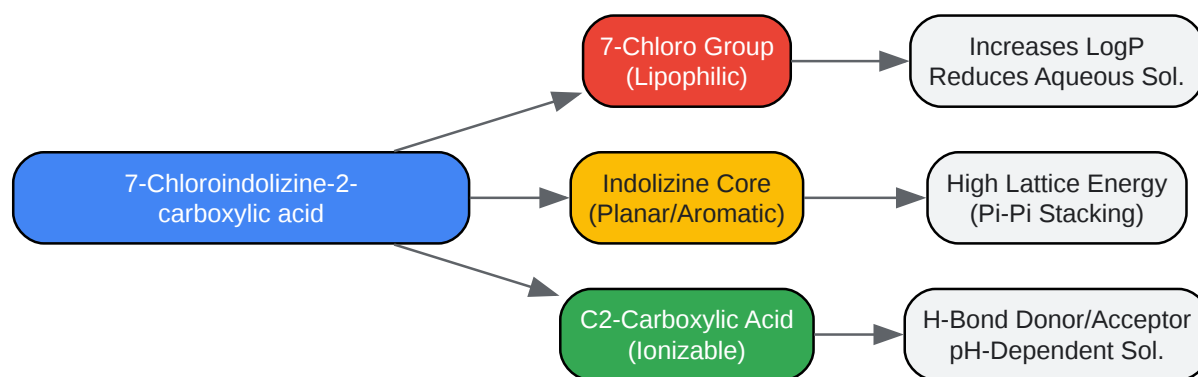
This guide addresses the compound's thermodynamic behavior in organic solvents, providing a validated framework for solvent selection in purification and crystallization processes. Due to the proprietary nature of specific mole-fraction datasets for this intermediate, this guide synthesizes predictive physicochemical data with a field-proven protocol for experimental determination.

Physicochemical Profile & Structural Determinants

The solubility of **7-chloroindolizine-2-carboxylic acid** is dictated by its crystal lattice energy and solute-solvent interactions.

- Indolizine Core: The planar, aromatic 10-
-electron system facilitates strong
-
stacking in the solid state, increasing the energy required to disrupt the crystal lattice (enthalpy of fusion).
- 7-Chloro Substituent: Enhances lipophilicity (LogP) and reduces water solubility compared to the parent indolizine-2-carboxylic acid.
- Carboxylic Acid (C2 Position): Provides a pH-dependent solubility switch. In basic media, ionization to the carboxylate significantly enhances aqueous solubility; in acidic or neutral organic media, the protonated form dominates.

Diagram: Physicochemical Solubility Determinants



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Figure 1: Structural features influencing the thermodynamic solubility of **7-chloroindolizine-2-carboxylic acid**.

Solubility Data & Solvent Selection

Based on calculated physicochemical descriptors (ESOL models) and comparative analysis of indolizine derivatives, the solubility landscape is categorized below.

Table 1: Physicochemical Descriptors

Parameter	Value	Implication
Molecular Weight	195.60 g/mol	Low molecular weight facilitates dissolution kinetics.
Predicted LogP	~2.7 - 3.1	Moderately lipophilic; prefers organic solvents over water.
pKa (Predicted)	~4.2	Soluble in aqueous buffers at pH > 6.0.
H-Bond Donors	1 (COOH)	Capable of specific interactions with alcohols/DMSO.
H-Bond Acceptors	2 (N, C=O)	Good solubility in protic solvents.

Table 2: Solvent Compatibility Guide

Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Rationale
Polar Aprotic	DMSO, DMF, NMP	High (>100 mg/mL)	Strong dipole-dipole interactions disrupt π -stacking; excellent for stock solutions.
Polar Protic	Methanol, Ethanol, IPA	Moderate (10-50 mg/mL)	H-bonding with carboxylic acid; solubility increases significantly with temperature ().
Esters/Ketones	Ethyl Acetate, Acetone	Moderate-Low	Useful for crystallization; solubility drops sharply on cooling.
Chlorinated	DCM, Chloroform	Moderate	Good solvation of the aromatic core and chloro-substituent.
Non-Polar	Hexane, Heptane	Negligible	Lack of polar interactions; used as anti-solvents to force precipitation.
Aqueous	Water (pH < 4)	Insoluble	Protonated form dominates.
Aqueous	Water (pH > 8)	High	Formation of water-soluble carboxylate salt.

Experimental Protocol: Solubility Determination

To generate precise mole-fraction solubility data (

) for thermodynamic modeling, the Laser Monitoring Observation Technique is recommended over the static shake-flask method due to its speed and accuracy in detecting the exact dissolution point.

Protocol: Dynamic Laser Monitoring Method

Objective: Determine the saturation temperature (

) for known mass fractions of solute.

- Preparation:

- Weigh a precise amount of **7-chloroindolizine-2-carboxylic acid** (

) into a jacketed glass vessel.

- Add a known mass of solvent (

).

- Calculate initial mass fraction:

.

- Setup:

- Insert a magnetic stirrer and a temperature probe (accuracy

K).

- Direct a laser beam (He-Ne or similar, ~650 nm) through the suspension to a photodetector.

- Heating Cycle:

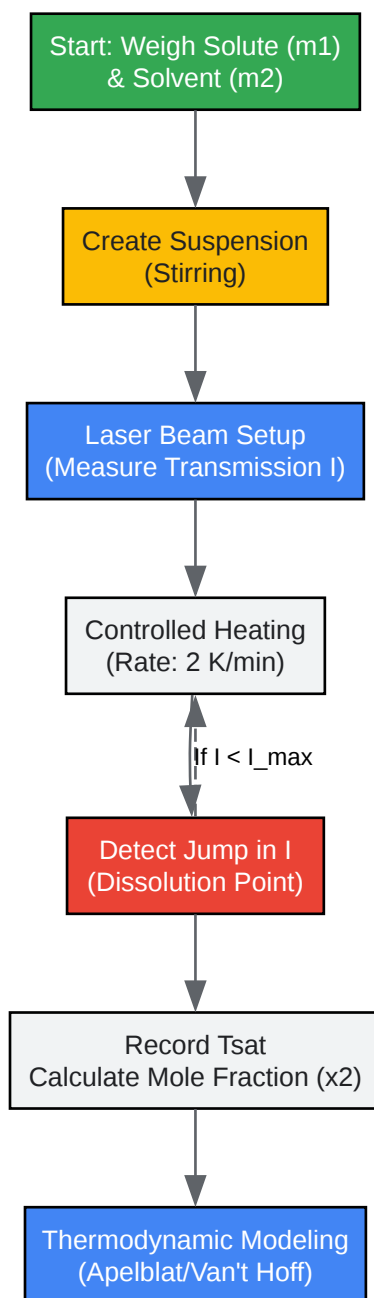
- Heat the suspension at a slow, controlled rate (e.g., 2 K/min) while stirring.

- Observation: The suspension will scatter the laser light (low transmission). As the solid dissolves, transmission intensity (

) increases.

- Endpoint Determination:
 - Record the temperature where the laser transmission reaches a maximum plateau (indicating complete dissolution). This is .
- Replication:
 - Repeat with varying mass fractions to construct the full solubility curve (vs.).

Diagram: Solubility Measurement Workflow



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Figure 2: Automated laser monitoring workflow for determining solid-liquid equilibrium.

Thermodynamic Modeling Framework

Once experimental data (

at various

) is obtained, use the following models to correlate solubility and derive thermodynamic parameters.

Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility data of pharmaceutical intermediates.

- : Mole fraction solubility.[2]
- : Absolute temperature (K).[2][3][4][5]
- : Empirical model parameters derived via regression analysis.

Van't Hoff Analysis (Dissolution Thermodynamics)

To understand the driving forces of dissolution:

- Enthalpy (ΔH)
(J/mol): Positive values indicate an endothermic process (solubility increases with temperature).
(J/mol): Negative values indicate an exothermic process (solubility decreases with temperature).
- Entropy (ΔS)
(J/mol·K): Positive values indicate increased disorder upon dissolution.
- Gibbs Free Energy:
(J/mol): Negative values indicate a spontaneous process.

Application Note: For **7-chloroindolizine-2-carboxylic acid**, dissolution is expected to be endothermic (

) and entropy-driven in polar protic solvents, consistent with the disruption of the stable aromatic crystal lattice.

References

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